

Essential Safety and Operational Guidance for Handling 1,4-Oxazepan-5-one

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Compound of Interest

Compound Name: 1,4-Oxazepan-5-one

Cat. No.: B088573

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This document provides immediate, essential safety and logistical information for the handling of **1,4-Oxazepan-5-one** in a laboratory setting. Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and minimize environmental impact.

Hazard Assessment and Safety Overview

1,4-Oxazepan-5-one is classified under the Globally Harmonized System (GHS) with the following hazard statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

A conservative approach to handling, including the use of engineering controls and appropriate personal protective equipment (PPE), is mandatory to mitigate these risks.

Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for laboratory operations involving **1,4-Oxazepan-5-one**. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Operation	Recommended PPE	Rationale
Weighing and Aliquoting (Solid)	- Disposable lab coat with knit cuffs- Double nitrile gloves- Chemical splash goggles with side shields- N95 or higher rated respirator	To prevent inhalation of airborne particles and to protect the skin and eyes from contact with the irritant compound.
Solution Preparation	- Disposable lab coat with knit cuffs- Nitrile gloves- Chemical splash goggles	To protect against splashes of the dissolved compound which can cause skin and serious eye irritation.
General Laboratory Handling	- Lab coat- Nitrile gloves- Safety glasses with side shields	To provide a basic level of protection during routine handling where the risk of splashes or aerosol generation is low.
Spill Cleanup	- Disposable gown- Double nitrile gloves- Chemical splash goggles- N95 or higher rated respirator	To provide enhanced protection during cleanup of spills, which may involve higher concentrations and potential for aerosol generation.

Operational Plan: Step-by-Step Handling Procedures

- Preparation:
 - Ensure a chemical fume hood is available and functioning correctly.
 - Gather all necessary PPE as outlined in the table above.
 - Prepare a designated waste container for solid and liquid chemical waste.
 - Have a spill kit readily accessible.
- Weighing and Transfer:

- Perform all weighing and transfer of solid **1,4-Oxazepan-5-one** within a chemical fume hood to minimize inhalation exposure.
- Use a dedicated spatula and weigh boat.
- Handle the compound gently to avoid creating dust.
- Dissolution:
 - Add the solvent to the weighed **1,4-Oxazepan-5-one** in a suitable container within the fume hood.
 - Cap the container securely before mixing or vortexing.
- Post-Handling:
 - Decontaminate the spatula and any reusable equipment with an appropriate solvent, collecting the rinsate as hazardous liquid waste.
 - Wipe down the work surface of the fume hood.
 - Remove PPE in the correct order to prevent cross-contamination.
 - Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

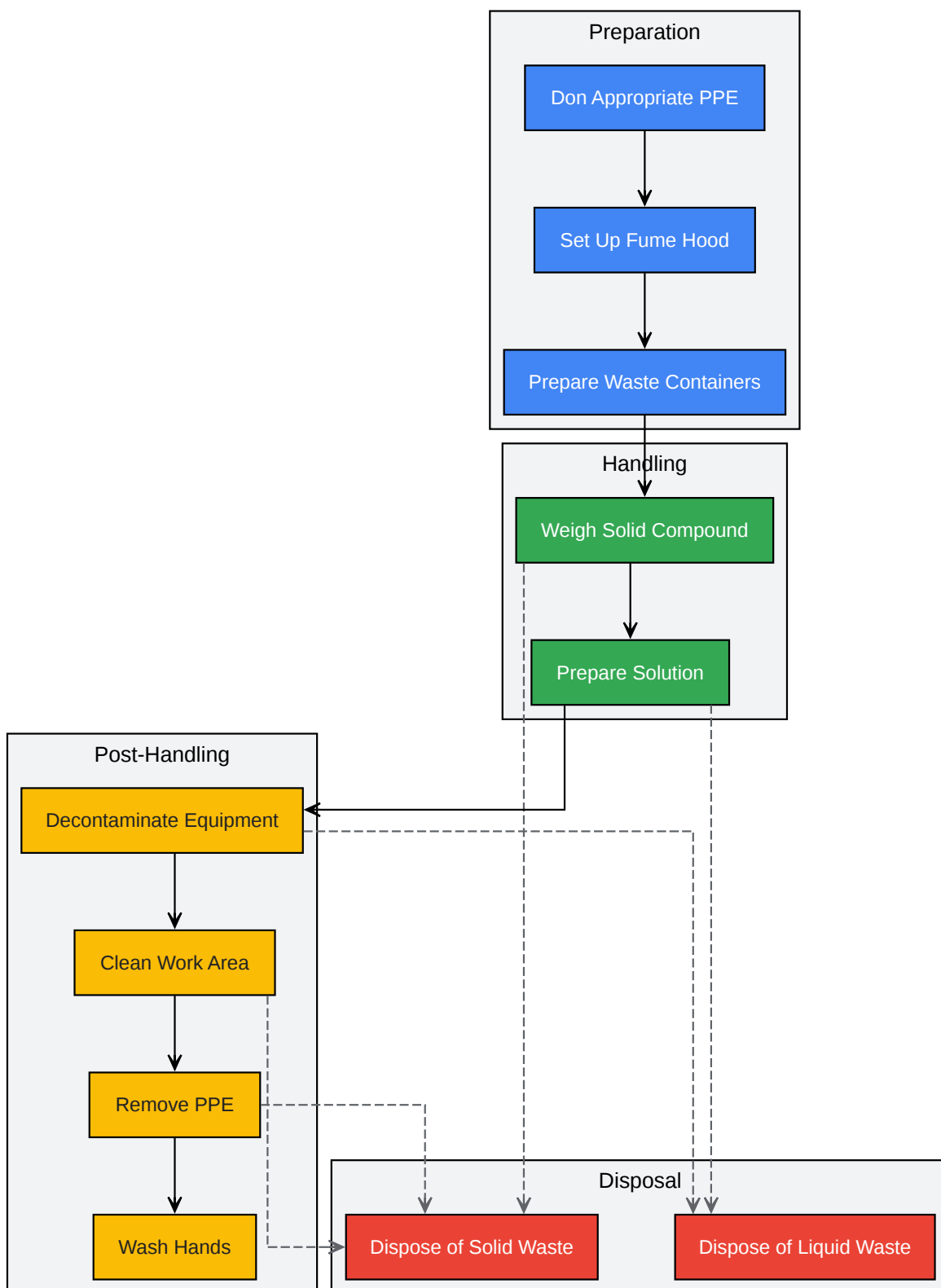
Proper disposal of **1,4-Oxazepan-5-one** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste: All solid waste contaminated with **1,4-Oxazepan-5-one** (e.g., gloves, weigh boats, paper towels, vials) must be collected in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Unused solutions of **1,4-Oxazepan-5-one** and solvent rinsates should be collected in a designated, labeled hazardous waste container for liquids. Do not dispose of solutions down the drain.

- Decontamination: Glassware and equipment that have come into contact with the compound should be rinsed with a suitable solvent, and the rinsate collected as hazardous liquid waste.
- Waste Pickup: Follow your institution's established procedures for the pickup and disposal of chemical waste.

Experimental Workflow and Safety Protocol

The following diagram illustrates the standard workflow for safely handling **1,4-Oxazepan-5-one** in a laboratory setting, from preparation to disposal.



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References

- 1. 1,4-Oxazepan-5-one | C₅H₉NO₂ | CID 7023020 - PubChem [pubchem.ncbi.nlm.nih.gov]
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